

Introduction: The Foundational Role of a Versatile Heterocycle

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Compound of Interest

Compound Name: *4-Piperidinecarboxylic acid tert-butylester*

Cat. No.: *B8005865*

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In the landscape of modern medicinal chemistry and pharmaceutical development, the strategic use of molecular building blocks is paramount to the efficient synthesis of complex therapeutic agents. Among these, tert-butyl 4-piperidinecarboxylate stands out as a critical and versatile intermediate. This compound is a derivative of piperidine, a saturated heterocycle that is a privileged scaffold found in a multitude of FDA-approved drugs and biologically active molecules.^[1] The structure features a piperidine ring with a tert-butyl ester at the 4-position. This ester group serves as a robust protecting group for the carboxylic acid functionality, allowing the secondary amine of the piperidine ring to be selectively functionalized. This inherent chemical orthogonality makes it an invaluable tool for researchers constructing complex molecular architectures designed to interact with specific biological targets. Understanding its fundamental physicochemical properties, beginning with its molecular weight, is the first step in its effective application.

Core Physicochemical Properties

The precise molecular weight and associated properties of a compound are non-negotiable starting points for any synthetic or analytical endeavor. They form the basis for stoichiometric calculations, reaction monitoring, and structural elucidation. The key identifiers and properties for tert-butyl 4-piperidinecarboxylate are summarized below.

Property	Value	Source
IUPAC Name	tert-butyl piperidine-4-carboxylate	[2]
CAS Number	138007-24-6	[2][3][4]
Molecular Formula	C ₁₀ H ₁₉ NO ₂	[2][3][4]
Average Molecular Weight	185.26 g/mol	[2][4]
Exact Mass	185.141578849 Da	[2]
Appearance	Colorless to yellow liquid, semi-solid, or solid	[3]
Storage Conditions	2-8°C, sealed in dry, dark place	[3][4]

The Significance of Molecular Weight in Drug Discovery

While a simple numerical value, the molecular weight (MW) of a starting material like tert-butyl 4-piperidinecarboxylate has profound implications throughout the drug development pipeline.

- **Stoichiometric Integrity:** The most immediate application is in ensuring reaction integrity. All synthetic protocols rely on the accurate calculation of molar equivalents to control reaction pathways, maximize yield, and minimize impurities. An incorrect MW value leads to flawed experimental design and irreproducible results.
- **Guideline for Drug-Likeness:** As a fragment, its MW contributes to the final MW of the target active pharmaceutical ingredient (API). This is critical when considering established drug-likeness guidelines, such as Lipinski's Rule of Five, which suggest that orally available drugs often have a molecular weight under 500 Da. Starting with well-characterized, reasonably sized fragments is a cornerstone of efficient lead optimization.
- **Influence on Physicochemical Properties:** The molecular weight is intrinsically linked to properties such as solubility, boiling point, and volatility, which dictate the selection of

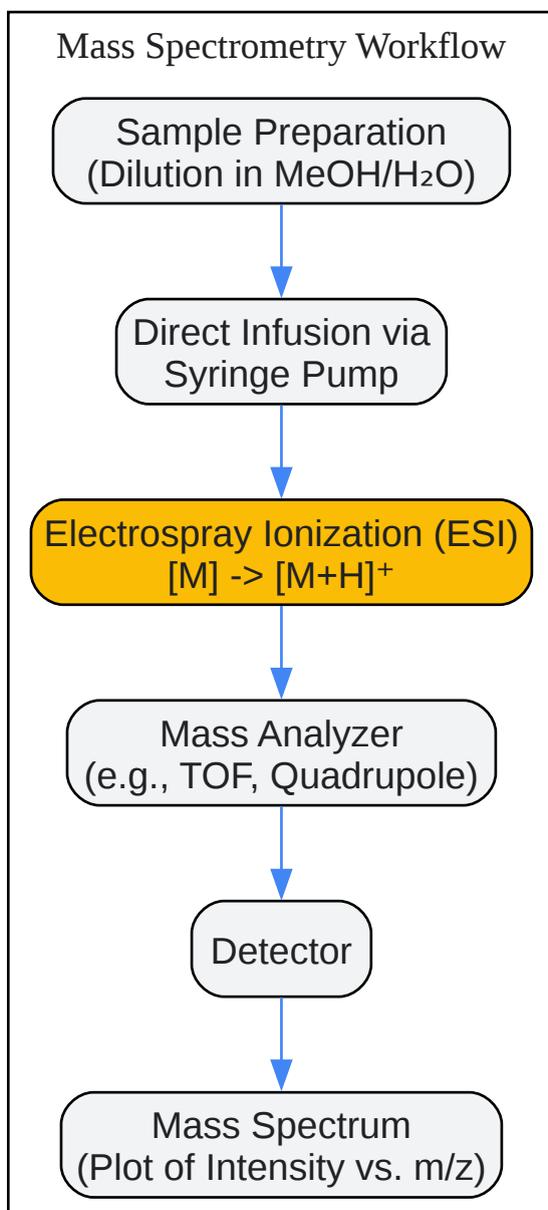
appropriate solvents, purification techniques (e.g., chromatography vs. distillation), and formulation strategies for the final drug product.

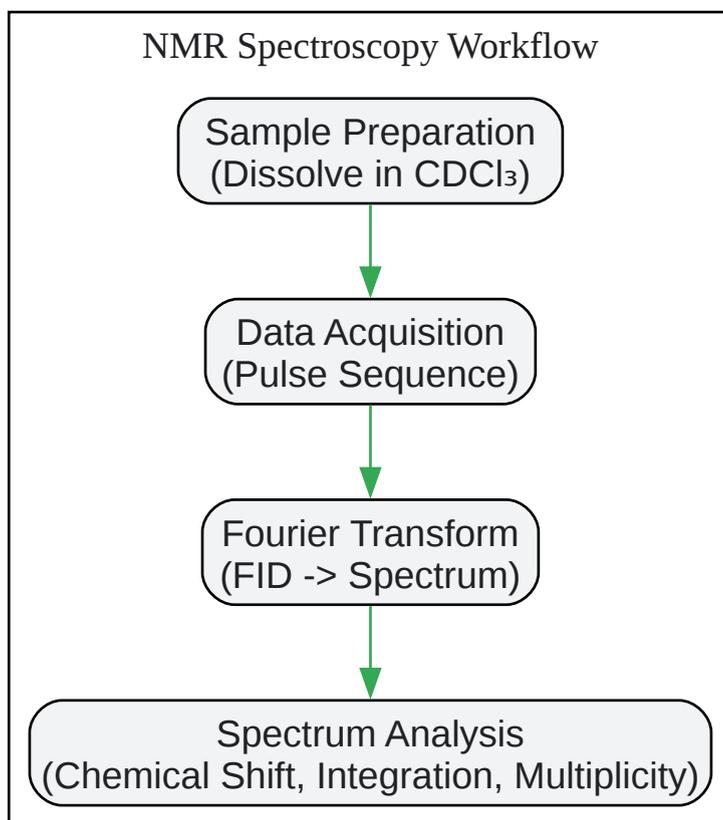
Analytical Verification: A Self-Validating System

Trustworthiness in a chemical protocol is achieved when the identity and purity of the materials can be independently and reliably verified. For tert-butyl 4-piperidinecarboxylate, a combination of mass spectrometry and nuclear magnetic resonance spectroscopy provides a robust, self-validating system to confirm both its mass and its specific isomeric structure.

Mass Spectrometry (MS): Confirming the Mass

Mass spectrometry is the definitive technique for determining the molecular weight of a compound. It functions by ionizing the molecule and measuring its mass-to-charge ratio (m/z). For a non-volatile, polar molecule like this, Electrospray Ionization (ESI) is the method of choice.





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Caption: General workflow for NMR analysis.

Expected ^1H NMR Data (in CDCl_3 , 400 MHz)

A proton NMR spectrum provides a unique fingerprint that validates the structure of tert-butyl 4-piperidinecarboxylate. Based on its structure and published data, the following characteristic signals are expected: [5][6]

- ~1.46 ppm (singlet, 9H): This strong signal corresponds to the nine equivalent protons of the tert-butyl group ($-\text{C}(\text{CH}_3)_3$).
- ~1.55-1.90 ppm (multiplets, 4H): These signals arise from the protons at the C3 and C5 positions of the piperidine ring.
- ~2.41 ppm (multiplet, 1H): This signal is from the single proton at the C4 position, adjacent to the ester.

- ~2.90-3.10 ppm (multiplets, 4H): These signals correspond to the protons at the C2 and C6 positions, which are adjacent to the nitrogen atom.
- Broad singlet (1H): A signal for the N-H proton, which may be broad and its chemical shift can vary depending on concentration and solvent purity.

The combination of a correct mass from MS and a confirmatory proton fingerprint from NMR provides an unassailable validation of the material's identity.

Application in Synthesis: A Logical Perspective

The utility of tert-butyl 4-piperidinecarboxylate stems from its design as a bifunctional building block. The tert-butyl ester protects the carboxylate from participating in reactions (e.g., amide couplings) while the secondary amine is free to act as a nucleophile. This allows for a logical and stepwise construction of more elaborate molecules.



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Caption: Logical synthetic pathway utilizing the compound.

This strategic protection and sequential functionalization is a common theme in multi-step syntheses, including the development of kinase inhibitors and other complex APIs where the piperidine moiety serves as a central scaffold to orient other pharmacophoric groups. [7][8][9]

Conclusion

Tert-butyl 4-piperidinecarboxylate is a cornerstone intermediate in pharmaceutical research, valued for its versatile and predictable reactivity. Its molecular weight of 185.26 g/mol is a fundamental parameter that underpins its use in synthesis and analysis. The robust verification of this property, alongside its specific chemical structure, is routinely achieved through the complementary techniques of mass spectrometry and NMR spectroscopy. This ensures the reliability and reproducibility of synthetic routes that employ this building block, ultimately enabling the efficient discovery and development of novel therapeutics.

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